

benzylideneacetone organometallic complex synthesis

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Compound Focus: Benzylideneacetone

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Benzalacetone Complexes and Synthesis Overview

Benzylideneacetone (BZA), also known as benzalacetone, is an α,β -unsaturated ketone that primarily exists in the **trans** configuration [1]. Its structure makes it a versatile ligand in organometallic chemistry, coordinating to metals through the carbonyl oxygen and the carbon-carbon double bond.

The table below summarizes notable organometallic complexes derived from **benzylideneacetone**.

| Complex Name | Metal | Key Features & Applications | Reference |
|--|-----------|---|-----------|
| (Benzylideneacetone)Fe(CO) ₃ | Iron | Reagent for transferring Fe(CO) ₃ unit; synthesized from Fe ₂ (CO) ₉ [1]. | |
| Tris(dibenzylideneacetone)dipalladium (Tris DBA) | Palladium | Pre-formed catalyst; inhibits N-myristoyltransferase-1 (NMT-1) with anti-melanoma activity [2]. | |
| (Benzylideneacetone)Ru(CO) ₃ | Ruthenium | Synthesized from [Ru(CO) ₃ (η^4 -C ₈ H ₁₂)]; contains a hydride bridge [3]. | |

| Complex Name | Metal | Key Features & Applications | Reference |
|---|----------------------|---|-----------|
| $\text{Pd}_2(\text{DBA})_3$ / $\text{Ni}_2(\text{DBA})_3$ | Palladium, Nickel | Catalysts for Michael additions and cross-coupling reactions [3]. | |

Detailed Synthesis Protocols

Protocol 1: Synthesis of (Benzylideneacetone)tricarbonyliron

This procedure uses $\text{Fe}_2(\text{CO})_9$ as the metal source [1].

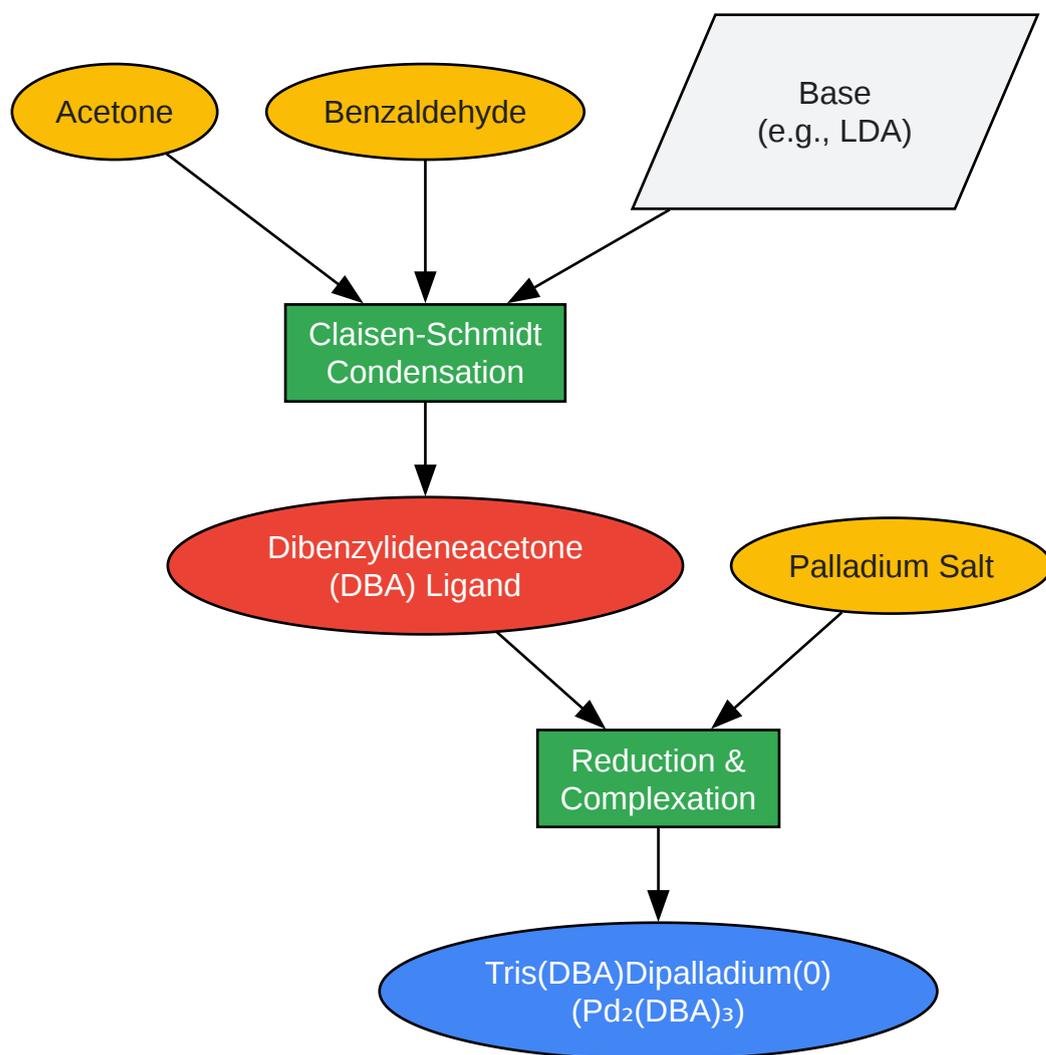
- **Reaction:** Benzylideneacetone reacts with $\text{Fe}_2(\text{CO})_9$.
- **Function:** The product, (benzylideneacetone) $\text{Fe}(\text{CO})_3$, serves as a stable reagent to transfer the $\text{Fe}(\text{CO})_3$ unit to other organic substrates [1].

Protocol 2: Synthesis of Tris(dibenzylideneacetone)dipalladium (Tris DBA)

Tris DBA is a widely used Pd(0) source. While its full synthesis is complex, its core ligand, dibenzylideneacetone (DBA), is synthesized via a double Claisen-Schmidt condensation [1].

- **Reaction:** One equivalent of acetone reacts with two equivalents of benzaldehyde.
- **Conditions:** The reaction is base-induced. Using a strong, quantitative base like Lithium diisopropylamide (LDA) helps minimize the formation of the mono-condensed product (benzylideneacetone) and drives the reaction toward the desired DBA [1].

The following diagram illustrates the key steps involved in the synthesis of the DBA ligand and its subsequent complexation to form Tris DBA.



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Synthesis workflow for Tris DBA palladium complex

Application in Drug Development & Bioactivity

Tris DBA has demonstrated significant **antitumor activity** in preclinical studies, particularly against melanoma [2]. The table below summarizes key experimental findings.

| Parameter | Finding |
|------------------|--|
| Molecular Target | Identified as an inhibitor of N-myristoyltransferase-1 (NMT-1) [2]. |

| Parameter | Finding |
|--------------------|---|
| Downstream Effects | Inhibition of NMT-1 leads to reduced activity of membrane-based signaling pathways, including MAP kinase, Akt, and Stat-3 [2]. |
| In Vivo Efficacy | Showed potent antitumor activity against B16 murine and A375 human melanoma models and was well-tolerated [2]. |
| Suggested Use | Warrants further preclinical evaluation as a novel therapeutic agent [2]. |

Key Technical Insights

- **Ligand Flexibility:** **Benzylideneacetone** can act as a monodentate or bidentate ligand, forming stable complexes with Fe, Pd, and Ru that are useful as synthetic reagents or catalysts [3] [1].
- **Synthetic Control:** The choice of base is critical in Claisen-Schmidt condensations. Strong bases like LDA favor the formation of the DBA ligand over the mono-condensed product [1].
- **Therapeutic Potential:** Tris DBA represents a promising scaffold in medicinal chemistry, with a unique mechanism of action targeting protein myristoylation [2].

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References

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